

analytical standards and certified reference materials for flufenacet ESA

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Compound of Interest

Compound Name: *flufenacet ESA*

Cat. No.: *B3250228*

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Application Notes and Protocols: Flufenacet ESA Analytical Standards

For Researchers, Scientists, and Drug Development Professionals

Introduction

Flufenacet, a selective oxyacetamide herbicide, is widely used for the pre-emergence control of annual grasses and some broadleaf weeds. Its primary mode of action is the inhibition of very long-chain fatty acid synthesis. Following its application in the environment, flufenacet undergoes transformation, leading to the formation of various metabolites. One of the key metabolites of environmental and regulatory significance is Flufenacet ethane sulfonic acid (ESA).

Accurate and reliable quantification of **Flufenacet ESA** is crucial for environmental monitoring, residue analysis in food and water, and for understanding the environmental fate of the parent compound. This requires the use of high-purity analytical standards and certified reference materials (CRMs). These standards are essential for method development, validation, calibration of analytical instruments, and ensuring the quality and comparability of analytical data.

This document provides a comprehensive overview of the available analytical standards and certified reference materials for **Flufenacet ESA**. It also includes detailed experimental

protocols for the analysis of **Flufenacet ESA** in environmental matrices and a diagram of its metabolic pathway.

Analytical Standards and Certified Reference Materials for Flufenacet ESA

A range of analytical standards and certified reference materials for **Flufenacet ESA** are commercially available to support analytical testing. These materials are offered in various formats, including neat solids and solutions in different solvents. The selection of an appropriate standard will depend on the specific requirements of the analytical method and the laboratory's quality system.

It is crucial for users to obtain the Certificate of Analysis (CoA) for the specific lot of the standard they are using. The CoA provides detailed information on the certified property values, including purity or concentration, and its associated uncertainty, which is essential for establishing metrological traceability and for the calculation of measurement uncertainty in analytical results.

Below is a summary of commercially available **Flufenacet ESA** analytical standards and certified reference materials.

Product Name	Supplier	Catalog Number (Example)	Format	Concentration	Purity	Comments
Flufenacet-ethane sulfonic acid (ESA) sodium salt	LGC Standards	DRE-CA13711017	Neat	-	Lot-specific	Produced under ISO 17025.[1]
Flufenacet-ethane sulfonic acid (ESA) sodium 100 µg/mL in Acetonitrile	LGC Standards	DRE-A13711017AL-100	Solution	100 µg/mL	Lot-specific	Produced under ISO 17034.[2]
Flufenacet ESA Sodium Salt	AccuStandard	P-920S	Solution	100 µg/mL in Methanol	Lot-specific	Certified Reference Material (ISO 17034).[3]
Flufenacet ESA sodium salt PESTANA L®	Sigma-Aldrich	31718	Neat	-	Analytical Standard	CoA available for specific lots.
Flufenacet ESA sodium salt	A Chemtek	947601-87-8	Neat	-	≥98%	Research and development use.[4]
High-Purity Flufenacet	HPC Standards	-	-	-	High Purity	For residue analysis in food and

ESA							environme
sodium salt							ntal
							samples.
Flufenacet							Deuterium
ESA-d7							labeled
Sodium	Clearsynth	CS-T-	Neat	-	Lot-specific		internal
Salt		96225					standard.
							[5]

Experimental Protocols

The following protocols are provided as a guide for the analysis of **Flufenacet ESA** in environmental matrices. These are based on established methods and should be validated by the user for their specific application.

Protocol 1: Analysis of Flufenacet ESA in Water by LC-ESI/MS/MS

This protocol is adapted from a method developed for the quantitative determination of flufenacet and its metabolites in water.

1. Sample Preparation (Solid Phase Extraction - SPE)

- Acidify 50 mL of the water sample.
- Condition a 6-mL octadecyl (C18) SPE column.
- Load the acidified water sample onto the SPE column.
- Wash the column to remove interferences.
- Elute the analytes with 6 mL of methanol.
- Concentrate the eluate to approximately 1 mL using a gentle stream of nitrogen in a water bath at 25-30°C.
- Reconstitute the sample to a final volume of 2.0 mL with 0.1% formic acid.

- Filter the extract through a $\leq 0.45\ \mu\text{m}$ syringe filter prior to LC-MS/MS analysis.

2. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system capable of delivering reproducible gradients.
- Analytical Column: Inertsil ODS-2 (50 x 2 mm, 5 μm) or equivalent reversed-phase column.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: Acetonitrile.
- Gradient Elution: A suitable gradient to separate **Flufenacet ESA** from other matrix components and analytes.
- Injection Volume: 20-50 μL .
- Mass Spectrometer: A tandem quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: ESI negative ion mode is often suitable for sulfonic acid metabolites.
- MS/MS Transitions: Specific precursor-to-product ion transitions for **Flufenacet ESA** should be monitored for quantification and confirmation.

3. Quality Control

- Calibration: Prepare a multi-point calibration curve using a certified reference material of **Flufenacet ESA**.
- Internal Standard: The use of an isotopically labeled internal standard (e.g., **Flufenacet ESA-d7**) is recommended to correct for matrix effects and variations in sample preparation and instrument response.
- Method Blank: Analyze a reagent blank with each batch of samples to check for contamination.

- Matrix Spikes: Fortify control water samples with a known concentration of **Flufenacet ESA** to assess method accuracy and recovery.

Protocol 2: Analysis of Flufenacet Residues in Soil and Wheat Grain by HPLC-UV/Vis and GC-MS/MS

This protocol is based on a method for the quantification of flufenacet residues, which can be adapted for its metabolites.

1. Sample Preparation (Matrix Solid Phase Dispersion - MSPD)

- Homogenize the soil or grain sample.
- Blend the sample with 5 g of activated Florisil (60-200 mesh).
- Pack a glass column with cotton, 2 g of sodium sulphate, 1.0 g of charcoal, and the sample-Florisil blend in succession.
- Elute the analytes from the column with a suitable solvent.
- Concentrate the eluate and reconstitute in a solvent appropriate for the analytical technique.

2. Analytical Instrumentation and Conditions

- HPLC-UV/Vis:
 - Analytical Column: A suitable C18 reversed-phase column.
 - Mobile Phase: An isocratic or gradient mixture of acetonitrile and water.
 - Detector: UV-Vis detector set at a wavelength appropriate for **Flufenacet ESA**.
- GC-MS/MS (for confirmation):
 - Derivatization may be required to improve the volatility of **Flufenacet ESA** for GC analysis.
 - GC Column: A capillary column suitable for pesticide analysis (e.g., DB-5ms).

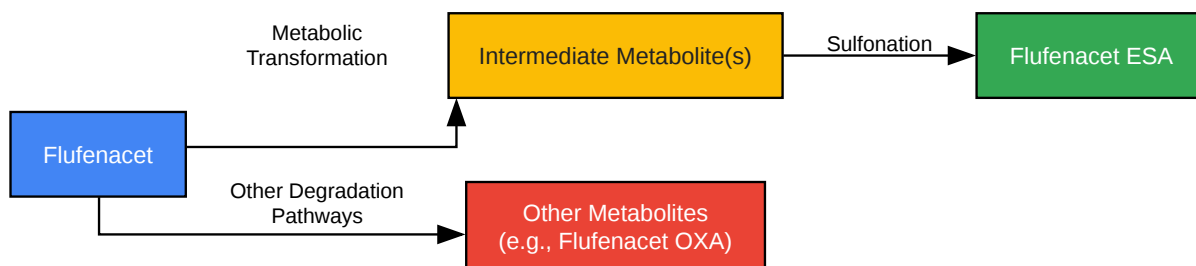
- Carrier Gas: Helium.
- Mass Spectrometer: A tandem quadrupole mass spectrometer operating in electron ionization (EI) mode.
- MS/MS Transitions: Monitor specific parent-to-daughter ion transitions for confirmation.

3. Method Validation

- The method should be validated according to SANCO guidelines or other relevant regulatory standards, assessing parameters such as linearity, precision (repeatability and reproducibility), and accuracy (recovery).

Metabolic Pathway of Flufenacet

Flufenacet is metabolized in plants and the environment through various enzymatic and chemical degradation pathways. The formation of **Flufenacet ESA** is a key step in this process. Below is a simplified diagram illustrating the metabolic pathway leading to **Flufenacet ESA**.

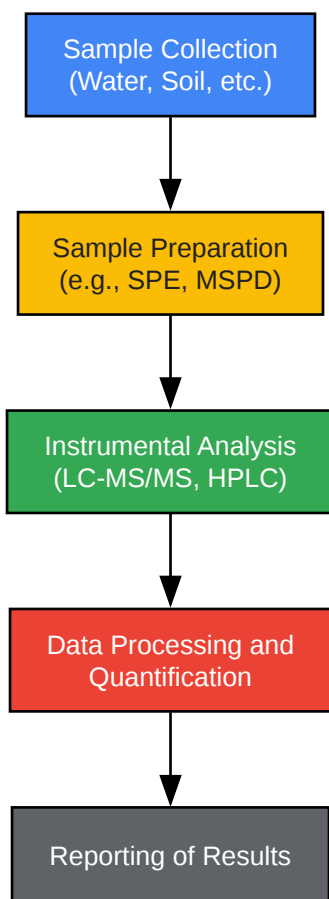


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Caption: Simplified metabolic pathway of Flufenacet to **Flufenacet ESA**.

Experimental Workflow for Flufenacet ESA Analysis

The logical flow of analyzing **Flufenacet ESA** in environmental samples involves several key stages, from sample collection to data reporting.



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Caption: General experimental workflow for the analysis of **Flufenacet ESA**.

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